

Application Notes and Protocols for Sometribove Clinical Trials in Cattle

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Compound of Interest

Compound Name: **Sometribove**

Cat. No.: **B1166347**

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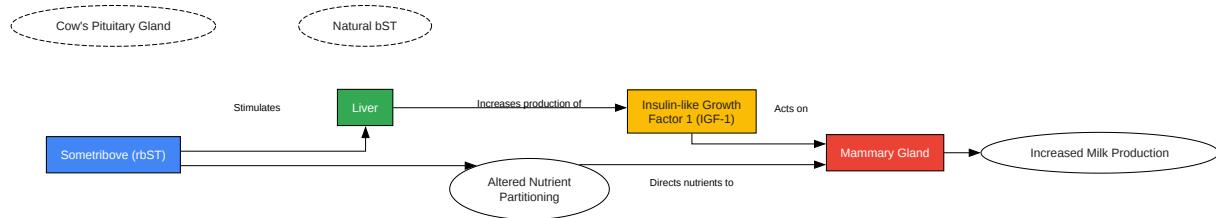
Introduction

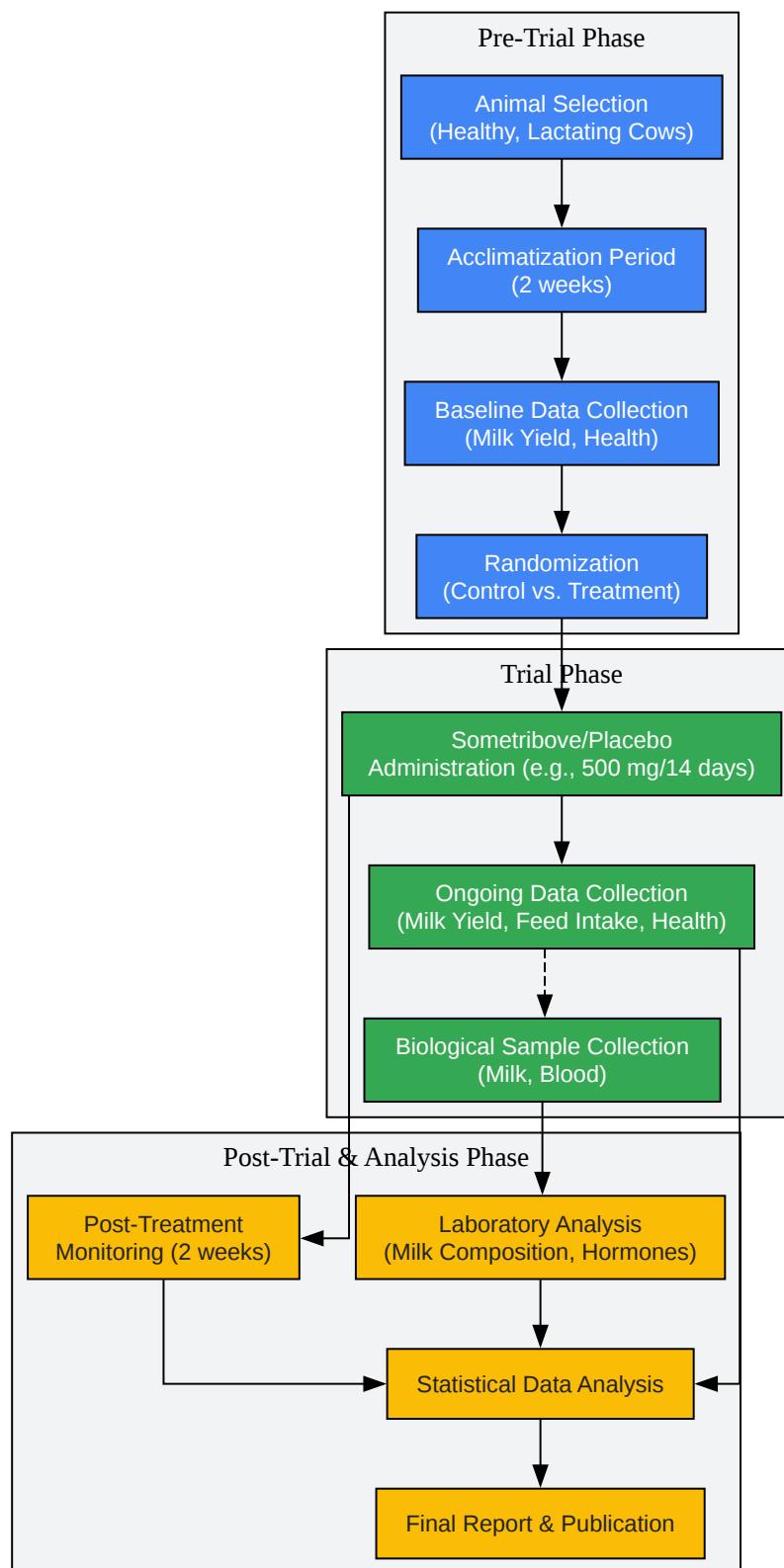
Sometribove, a recombinant form of bovine somatotropin (rbST), is a protein hormone used to increase milk production in dairy cattle. It is a synthetic version of the naturally occurring growth hormone produced by the cow's pituitary gland.^[1] Administration of **Sometribove** has been shown to enhance milk yield by slowing the rate of mammary cell loss and directing more nutrients towards the mammary glands.^[1] This document provides detailed application notes and protocols for designing and conducting clinical trials to evaluate the efficacy and safety of **Sometribove** in dairy cattle.

Mechanism of Action

Sometribove exerts its effects by influencing homeorhetic mechanisms that regulate nutrient partitioning.^[2] It upregulates the insulin-like growth factor (IGF) system, which plays a crucial role in mammary gland function and milk production.^{[1][3]} This leads to an increase in the persistence of lactation and overall milk yield.

Signaling Pathway of **Sometribove**



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